

A Comprehensive Technical Guide to 2-Bromo-4-methylbenzylamine

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Compound of Interest

Compound Name: 2-Bromo-4-methylbenzylamine

CAS No.: 865718-75-8

Cat. No.: B1440677

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a detailed overview of **2-Bromo-4-methylbenzylamine** (CAS No. 865718-75-8), a substituted benzylamine intermediate with potential applications in medicinal chemistry and materials science.^[1] Due to the limited availability of direct experimental data for this specific compound, this guide synthesizes information from established chemical principles and data from closely related analogues to provide a robust working knowledge base. The guide covers physicochemical properties, a proposed two-step synthetic pathway including a detailed experimental protocol, predicted spectroscopic characteristics, potential applications in drug discovery, and comprehensive safety and handling information. This document is intended to serve as a foundational resource for researchers looking to synthesize, characterize, and utilize **2-Bromo-4-methylbenzylamine** in their work.

Introduction and Chemical Identity

2-Bromo-4-methylbenzylamine is an organic compound featuring a benzene ring substituted with a bromine atom, a methyl group, and an aminomethyl group. The unique positioning of

these functional groups—the bromine at position 2, the methyl group at position 4, and the aminomethyl group at position 1—creates a specific electronic and steric profile that makes it an intriguing building block for more complex molecules. Halogenated and alkylated benzylamines are valuable intermediates in the synthesis of a wide range of biologically active compounds and functional materials. The primary amine group offers a reactive handle for derivatization, while the bromo- and methyl-substituted aromatic ring provides a scaffold that can be further modified or can influence the pharmacological properties of a final compound.

Table 1: Physicochemical Properties of 2-Bromo-4-methylbenzylamine

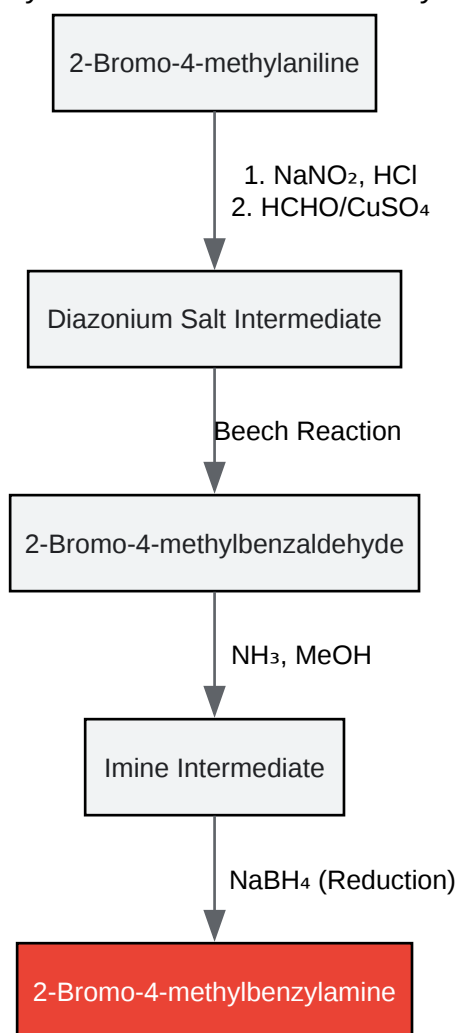
Property	Value	Source
CAS Number	865718-75-8	[1]
Molecular Formula	C ₈ H ₁₀ BrN	Calculated
Molecular Weight	200.08 g/mol	Calculated
Appearance	Expected to be a liquid or low-melting solid	Inferred
Boiling Point	Not available	-
Melting Point	Not available	-
Solubility	Expected to be soluble in common organic solvents	Inferred

Proposed Synthesis Pathway and Experimental Protocol

A direct, published synthesis for **2-Bromo-4-methylbenzylamine** is not readily available in the literature. However, a reliable and logical two-step synthesis can be proposed, starting from the commercially available 2-bromo-4-methylaniline. The pathway involves the conversion of the aniline to the corresponding benzaldehyde, followed by reductive amination to yield the target benzylamine.

Diagram 1: Proposed Synthesis of 2-Bromo-4-methylbenzylamine

Proposed Synthesis of 2-Bromo-4-methylbenzylamine



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Sources

- [1. scialert.net \[scialert.net\]](https://scialert.net)
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